

3-Nitrobenzyl Bromide: A Comprehensive Technical Guide to Safe Handling and Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Nitrobenzyl bromide*

Cat. No.: *B016694*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3-Nitrobenzyl bromide** (CAS No. 3958-57-4). The following sections detail the hazardous nature of this compound, recommend stringent safety protocols, and provide guidance for its use in a laboratory setting, particularly for professionals in research and drug development.

Chemical and Physical Properties

3-Nitrobenzyl bromide is a crystalline solid that is white to light yellow or green in appearance. It is a vital reagent in organic synthesis, often utilized for its reactive benzyl bromide moiety and the electron-withdrawing properties of the nitro group.

Property	Value	Reference
Synonyms	α -Bromo-3-nitrotoluene, 1-(Bromomethyl)-3-nitrobenzene	--INVALID-LINK--
Molecular Formula	$C_7H_6BrNO_2$	--INVALID-LINK--
Molecular Weight	216.03 g/mol	--INVALID-LINK--
Appearance	White to light yellow to green powder/crystals	--INVALID-LINK--
Melting Point	57-61 °C	--INVALID-LINK--
Solubility	Insoluble in water, soluble in methanol	--INVALID-LINK--, --INVALID-LINK--

Hazard Identification and Classification

3-Nitrobenzyl bromide is classified as a hazardous substance and requires careful handling. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage. [1]
Serious Eye Damage/Irritation	1	Causes serious eye damage. [1]
Germ Cell Mutagenicity	2	Suspected of causing genetic defects.
Corrosive to Metals	1	May be corrosive to metals. [2]
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation. [3]

Signal Word: Danger

Hazard Pictograms:

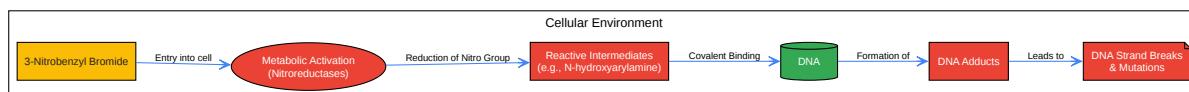
- Corrosion
- Health Hazard
- Irritant

Toxicology and Potential Health Effects

While specific acute toxicity data such as LD50 values for **3-Nitrobenzyl bromide** are not readily available, the compound is known to be a lachrymator and causes irritation to the skin, eyes, and respiratory tract.^[4] The most significant long-term health concern is its potential for genotoxicity, as it is suspected of causing genetic defects.

Hypothesized Genotoxicity Pathway

Nitroaromatic compounds, including **3-Nitrobenzyl bromide**, can undergo metabolic activation to become genotoxic. The proposed pathway involves the reduction of the nitro group to form reactive intermediates that can adduct to DNA, leading to mutations and chromosomal damage.



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Caption: Hypothesized genotoxicity pathway for **3-Nitrobenzyl bromide**.

Safety and Handling Precautions

Engineering Controls

- Ventilation: All work with **3-Nitrobenzyl bromide**, especially handling of the solid powder, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.

- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.

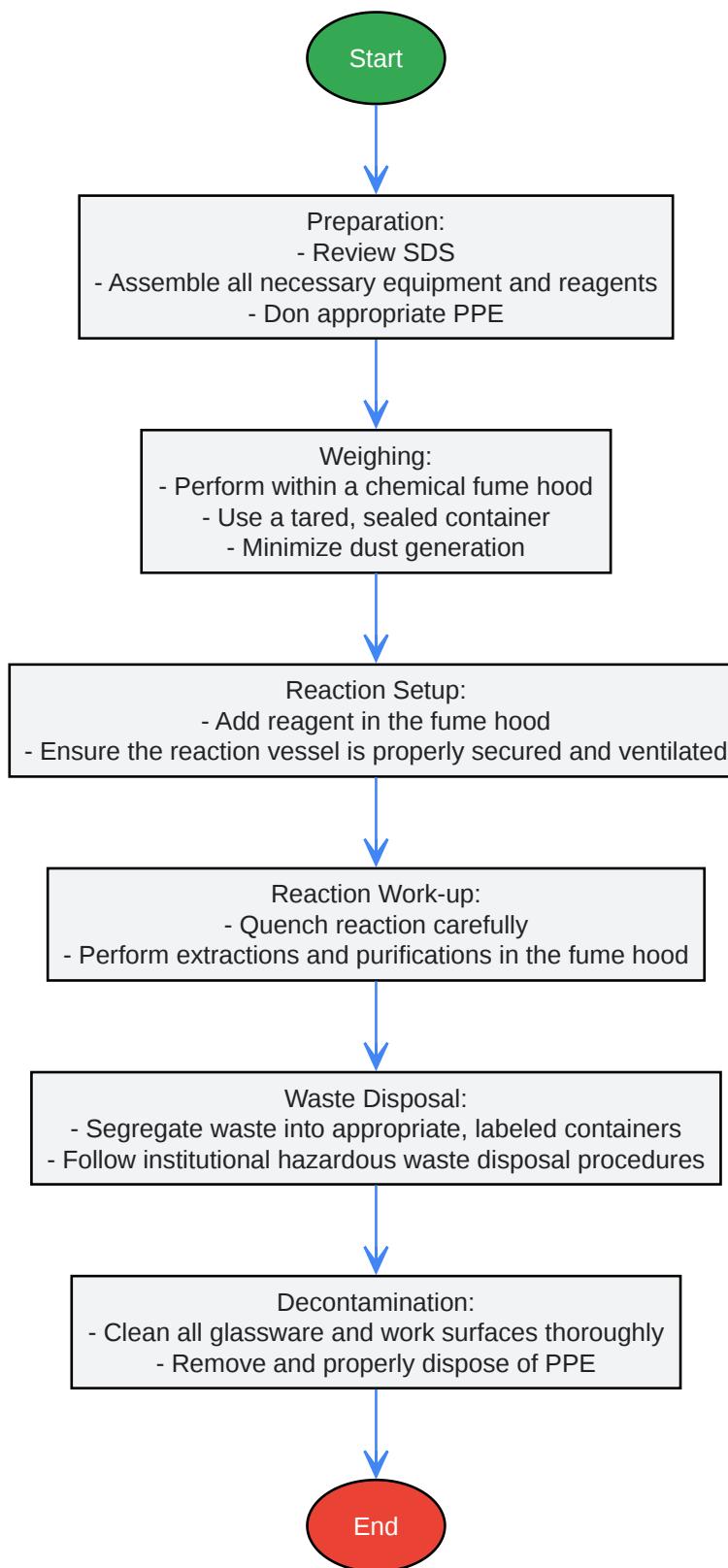
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **3-Nitrobenzyl bromide**.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile).
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used if engineering controls are insufficient or during spill cleanup.

Safe Handling Workflow

The following workflow should be adopted to ensure the safe handling of **3-Nitrobenzyl bromide** in a laboratory setting.

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Caption: A typical workflow for the safe laboratory handling of **3-Nitrobenzyl bromide**.

First Aid Measures

Immediate medical attention is required for all routes of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Fire and Explosion Hazard Data

Property	Value
Flammability	Combustible solid.
Suitable Extinguishing Media	Dry chemical, carbon dioxide, or foam. Do NOT use water. [4]
Hazardous Combustion Products	Nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen bromide gas. [1]
Firefighting Precautions	Wear a self-contained breathing apparatus (SCBA) and full protective gear. [1]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid dust formation.
- Containment and Cleanup: Sweep up the spilled solid, taking care not to create dust, and place it into a suitable, labeled container for disposal. Do not allow the chemical to enter the environment.[\[1\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#) Protect from moisture.
- Incompatible Materials: Strong oxidizing agents, bases, alcohols, and amines.[\[1\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material is considered hazardous waste.

Experimental Protocol: N-Alkylation of Imidazole with 3-Nitrobenzyl Bromide

This protocol is a representative example of a procedure using **3-Nitrobenzyl bromide** and should be adapted and optimized as necessary for specific research goals. A thorough risk assessment must be conducted before commencing any experimental work.

Objective: To synthesize 1-(3-nitrobenzyl)-1H-imidazole.

Materials:

- Imidazole
- **3-Nitrobenzyl bromide**
- Potassium carbonate (anhydrous)
- Acetonitrile (anhydrous)

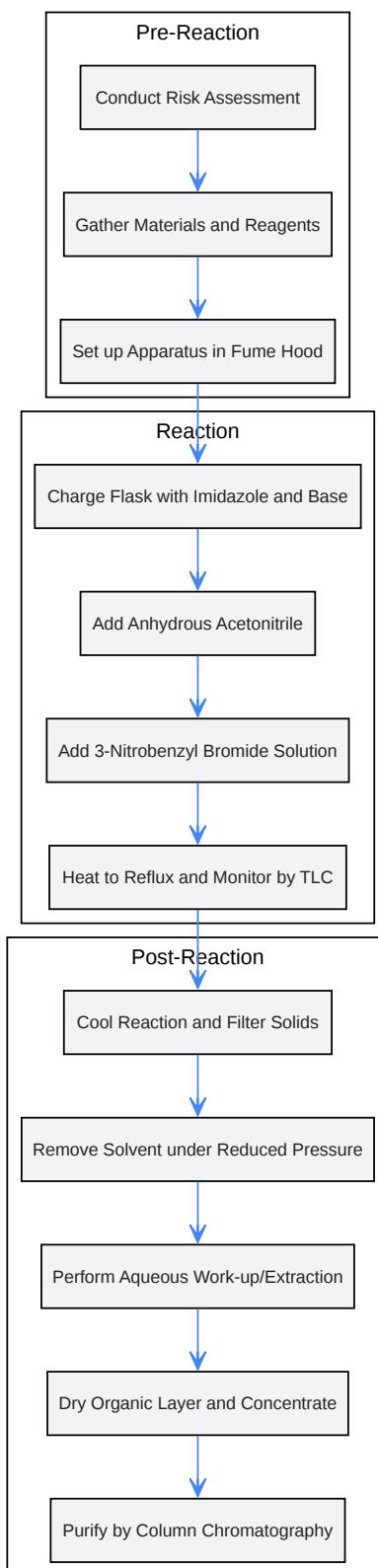
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Preparation (in a chemical fume hood):
 - To a round-bottom flask equipped with a magnetic stir bar, add imidazole (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
 - Add anhydrous acetonitrile to the flask.
- Reaction:
 - While stirring the suspension, add a solution of **3-Nitrobenzyl bromide** (1.05 eq) in anhydrous acetonitrile dropwise at room temperature.
 - Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up (in a chemical fume hood):
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the solid potassium carbonate and potassium bromide.
 - Evaporate the solvent from the filtrate under reduced pressure.
 - Dissolve the crude product in ethyl acetate and transfer it to a separatory funnel.
 - Wash the organic layer with water and then with brine.
 - Dry the organic phase over anhydrous magnesium sulfate or sodium sulfate.
- Purification:

- Filter to remove the drying agent and evaporate the solvent in vacuo to yield the crude product.
- The product can be further purified by column chromatography on silica gel.

Logical Framework for the Experimental Protocol

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Caption: Logical flow of the experimental protocol for N-alkylation.

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